

# 3-Bromo-2-fluorophenol molecular weight and formula

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## Compound of Interest

Compound Name: 3-Bromo-2-fluorophenol

Cat. No.: B134220

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## An In-depth Technical Guide on 3-Bromo-2-fluorophenol: Molecular Properties

This technical guide provides essential information regarding the molecular formula and molecular weight of **3-Bromo-2-fluorophenol**, a halogenated phenol derivative used in various research and development applications, particularly in the synthesis of complex organic molecules.

## Molecular Data Summary

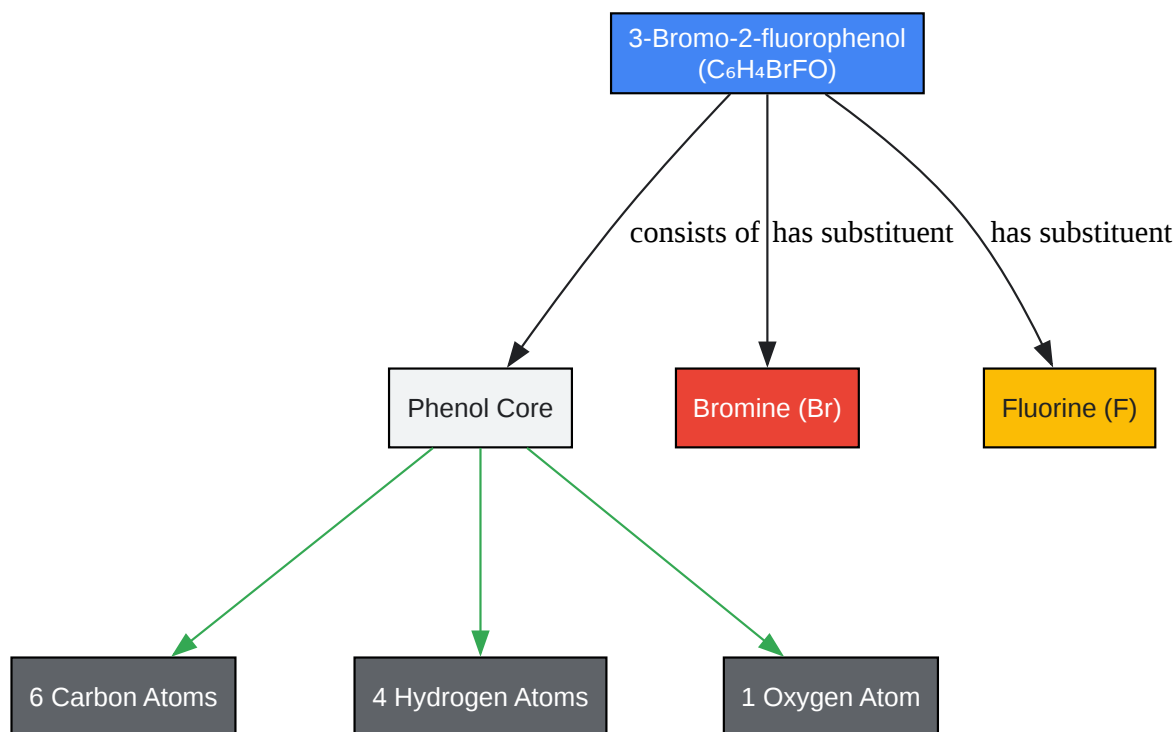
The fundamental molecular properties of **3-Bromo-2-fluorophenol** are summarized below. This data is critical for stoichiometric calculations in synthetic chemistry and for characterization using mass spectrometry.

Property	Value
Molecular Formula	C <sub>6</sub> H <sub>4</sub> BrFO[1][2][3]
Molecular Weight	191.00 g/mol [1][2][4]
Monoisotopic Mass	189.94296 Da[2][5]

## Structural Composition

The molecular formula C<sub>6</sub>H<sub>4</sub>BrFO indicates the presence of a phenol ring substituted with both a bromine and a fluorine atom. The logical relationship between the core structure and its

constituent atoms is illustrated in the diagram below.



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Caption: Elemental and structural breakdown of **3-Bromo-2-fluorophenol**.

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## References

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